

# preparing Licam-C solutions for laboratory experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: *Licam-C*

Cat. No.: *B1675243*

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## Application Notes and Protocols: Licam-C

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Licam-C** is a potent chelating agent primarily investigated for its ability to form stable complexes with radionuclides, such as plutonium (Pu) and americium (Am).<sup>[1][2]</sup> Its main application in research is for decontamination, the process of removing radioactive contaminants from the body.<sup>[1][2]</sup> These application notes provide detailed protocols for the preparation of **Licam-C** solutions for use in laboratory experiments, ensuring stability and proper handling for reliable and reproducible results.

## Chemical and Physical Properties

**Licam-C** is a solid powder with specific physicochemical properties that are critical for its handling and preparation in experimental settings.<sup>[3]</sup>

Property	Value	Source
CAS Number	75956-68-2	
Molecular Formula	C <sub>31</sub> H <sub>31</sub> N <sub>3</sub> O <sub>15</sub>	
Molecular Weight	685.59 g/mol	
Appearance	Solid powder	
Purity	>98% (typical)	
Solubility	Soluble in DMSO	

## Storage and Stability

Proper storage of **Licam-C** in both solid and solution form is crucial to maintain its chemical integrity and bioactivity. The compound is stable for years when stored correctly as a solid, but its stability in solution is more limited.

Form	Storage Condition	Duration
Solid Powder	Dry, dark at -20°C	Long-term (months to years)
Dry, dark at 0-4°C	Short-term (days to weeks)	
Stock Solution (in DMSO)	Tightly sealed vials at -20°C	Up to 1 month
Tightly sealed vials at 0-4°C	Short-term (days to weeks)	

Note: Before use, allow the product to equilibrate to room temperature for at least 60 minutes prior to opening the vial. Solutions should be prepared fresh for each experiment whenever possible.

## Protocol for Preparation of Licam-C Stock Solution (10 mM in DMSO)

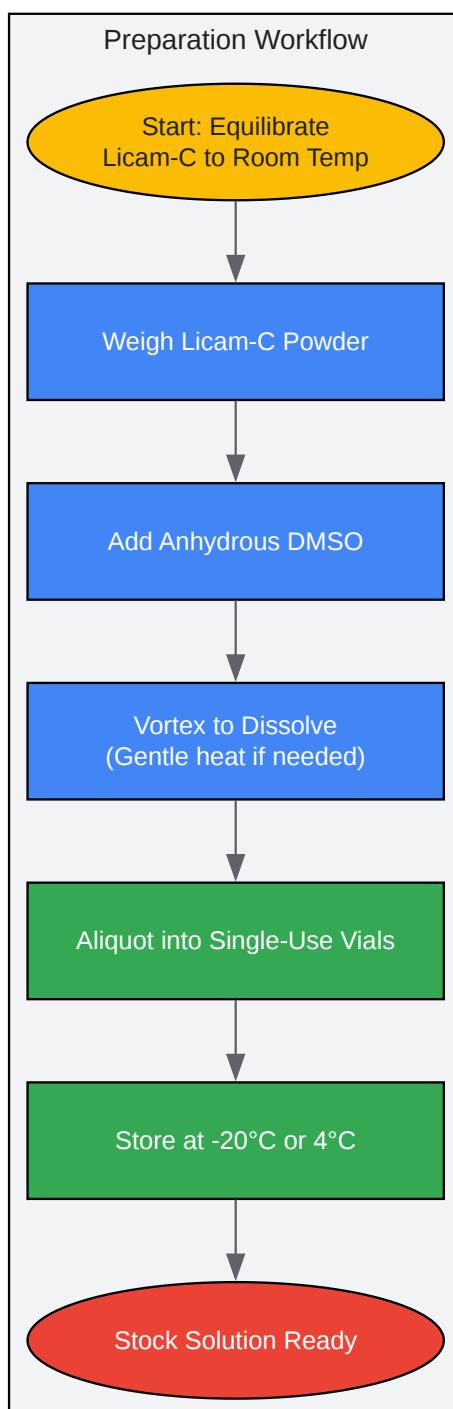
This protocol details the preparation of a 10 mM stock solution of **Licam-C** using DMSO as the solvent.

## Materials:

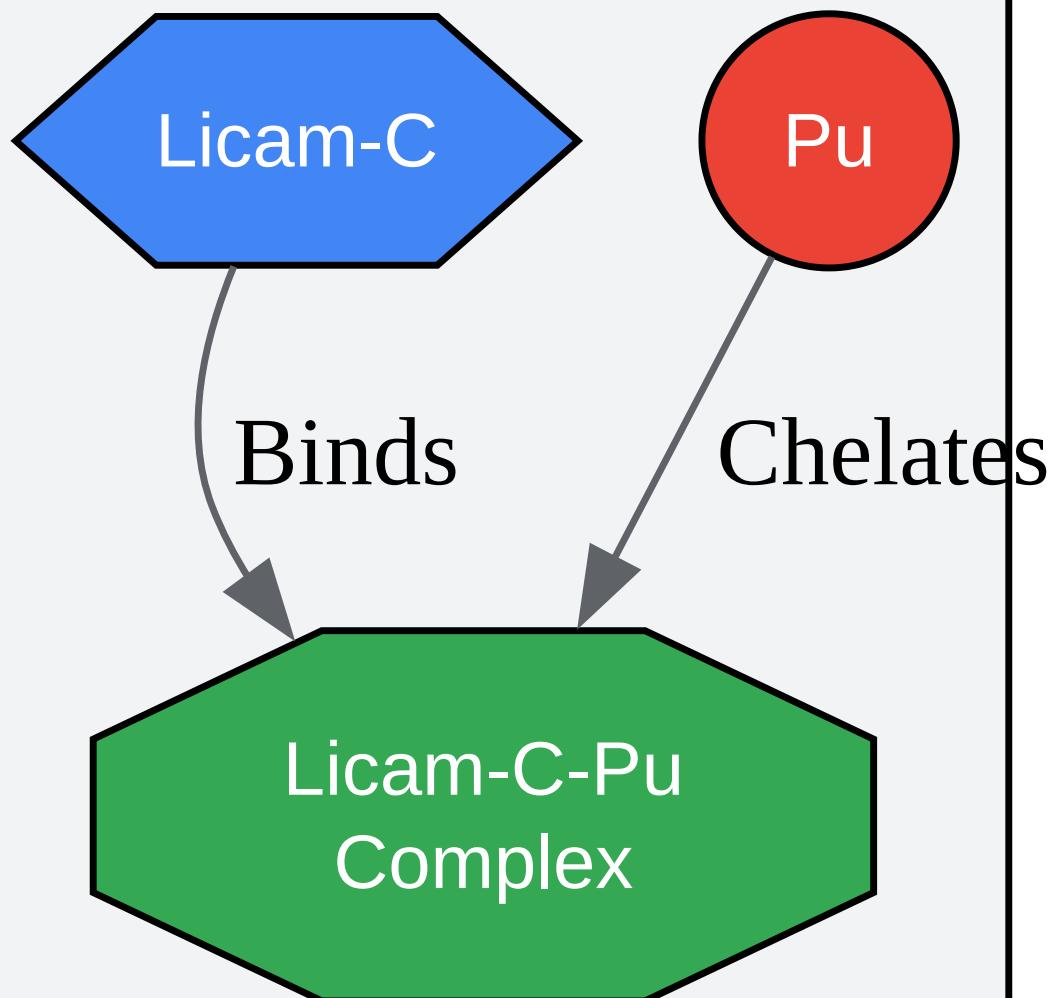
- **Licam-C** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettors and sterile, nuclease-free tips

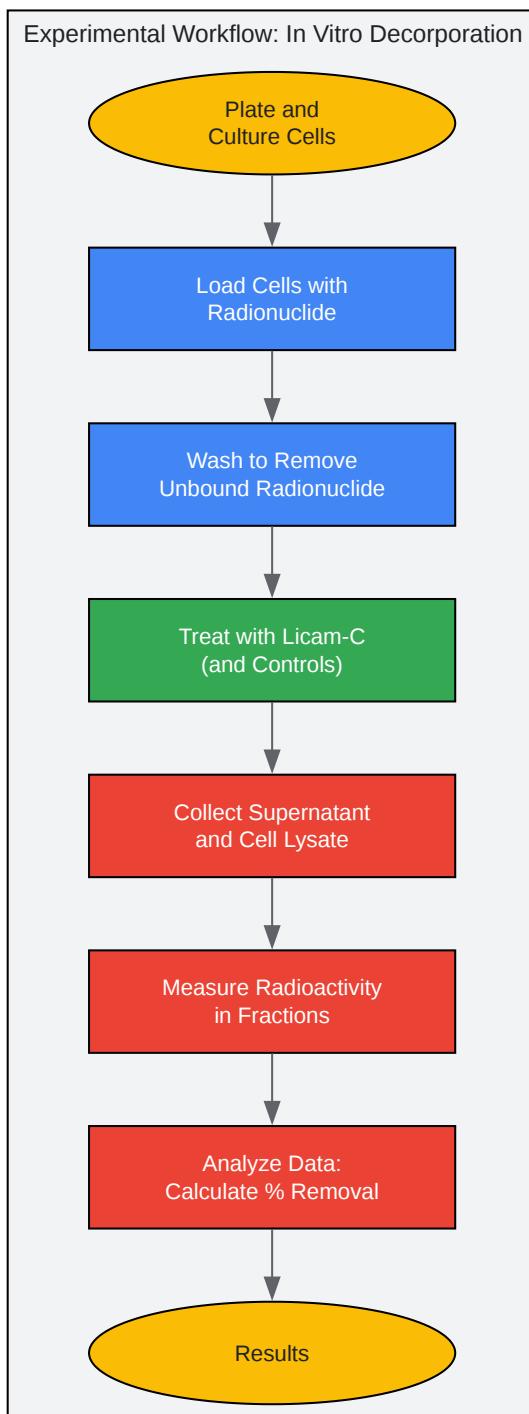
## Procedure:

- Equilibrate: Allow the vial of **Licam-C** powder to warm to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Licam-C** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 0.686 mg of **Licam-C** (Molecular Weight = 685.59).
  - Calculation:  $(685.59 \text{ g/mol}) \times (10 \text{ mmol/L}) \times (1 \text{ L}/1000 \text{ mL}) \times (1 \text{ mL}) = 6.8559 \text{ mg}$ . For ease of handling, it is often better to prepare a larger volume. For 10mg, you would add 1.459 mL of DMSO.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **Licam-C** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for long-term storage or 4°C for short-term use.



## Chelation Mechanism





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## References

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- To cite this document: BenchChem. [preparing Licam-C solutions for laboratory experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675243#preparing-licam-c-solutions-for-laboratory-experiments\]](https://www.benchchem.com/product/b1675243#preparing-licam-c-solutions-for-laboratory-experiments)

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